

Proper Disposal of cis-Tranexamic acid-13C2,15N: A Step-by-Step Guide

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Compound of Interest

Compound Name: *cis-Tranexamic acid-13C2,15N*

Cat. No.: *B10783442*

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This document provides essential safety and logistical information for the proper disposal of **cis-Tranexamic acid-13C2,15N**, a stable isotope-labeled compound intended for research use. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

Immediate Safety and Handling Precautions

Before handling or disposing of **cis-Tranexamic acid-13C2,15N**, it is imperative to be familiar with its hazard profile. While this compound is not classified as hazardous waste, it can cause serious eye irritation.^[1]

Personal Protective Equipment (PPE):

- Eye Protection: Always wear safety glasses or goggles.^[1]
- Hand Protection: Wear protective gloves. Inspect gloves prior to use and dispose of them in accordance with good laboratory practices.
- Body Protection: A laboratory coat is recommended.

In Case of Exposure:

- Eyes: Immediately rinse cautiously with water for several minutes. If contact lenses are present, remove them if it is easy to do so. Continue rinsing. If eye irritation persists, seek medical advice or attention.[1]
- Skin: Wash off with soap and plenty of water.
- Inhalation: Move the person to fresh air.
- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person.

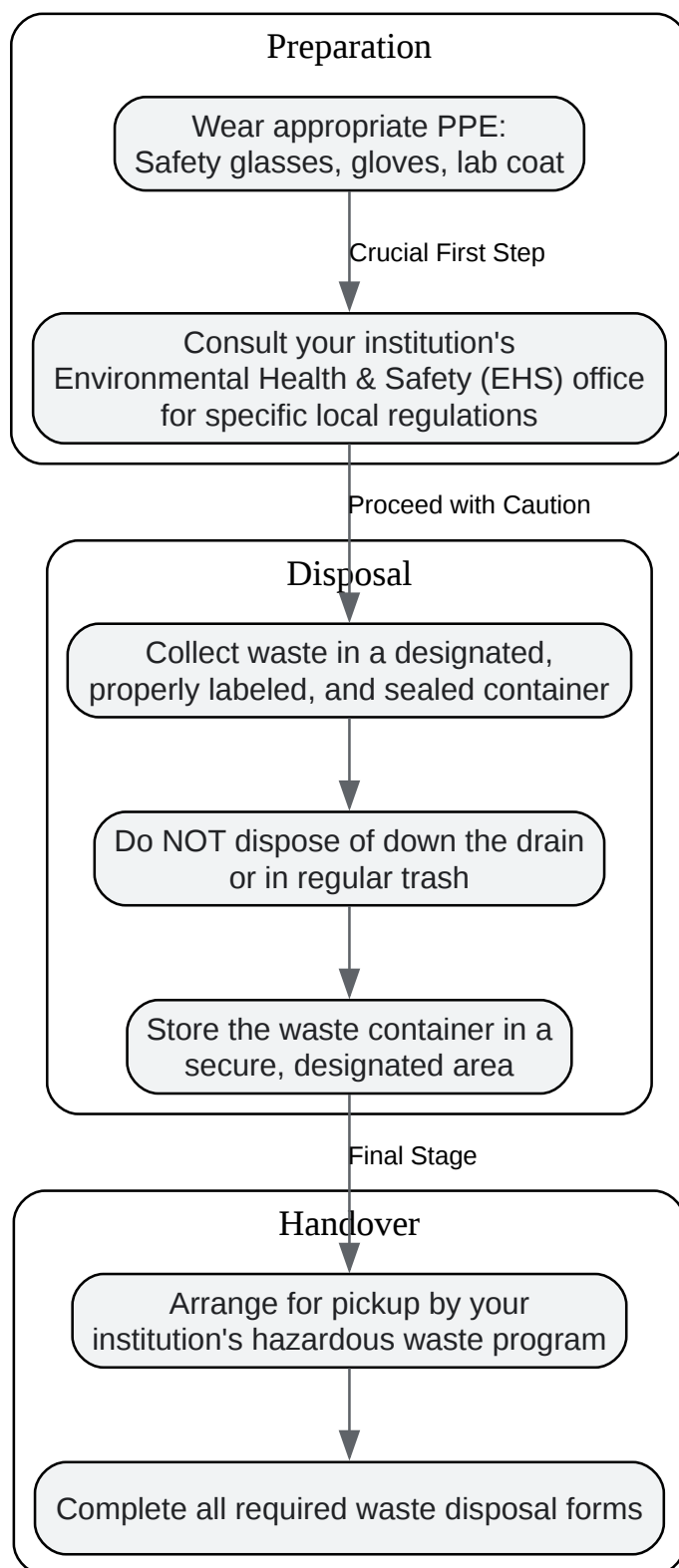
Chemical and Physical Properties

A summary of the key properties of Tranexamic acid, the parent compound, is provided below. This information is crucial for understanding its behavior and potential environmental impact.

Property	Value
CAS Number	1292837-95-6 (for trans-isomer)
Molecular Formula	C ₈ H ₁₅ NO ₂ (for the labeled compound)
Appearance	Solid powder
Solubility	Freely soluble in water and glacial acetic acid
Acute Toxicity (Oral LD50, Rat)	> 15,000 mg/kg[2]

Step-by-Step Disposal Protocol

The following protocol outlines the recommended procedure for the disposal of **cis-Tranexamic acid-13C2,15N**. This process is designed to minimize environmental release and ensure the safety of laboratory personnel.



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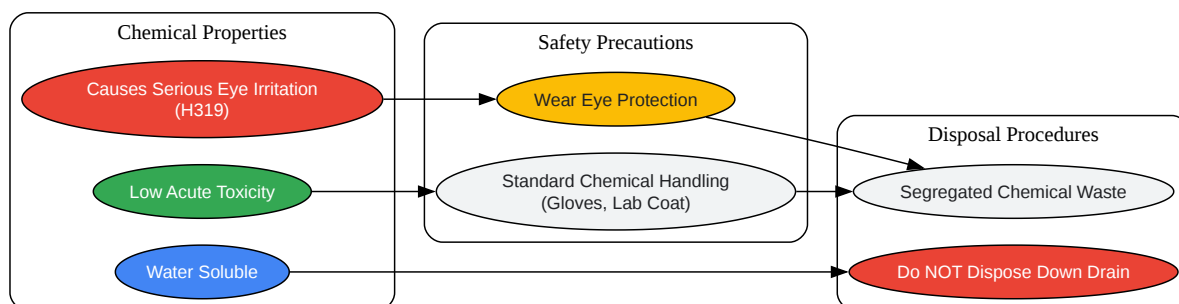
Disposal Workflow for **cis-Tranexamic acid-13C₂,15N**

Detailed Steps:

- **Consult Local Regulations:** Before beginning any disposal procedure, consult your institution's Environmental Health and Safety (EHS) office to ensure compliance with all local and national regulations.
- **Wear Appropriate PPE:** At a minimum, wear safety glasses, gloves, and a lab coat.
- **Collect Waste:**
 - Collect all waste material, including any unused product and contaminated disposable items (e.g., weigh boats, pipette tips), in a designated waste container.
 - The container must be made of a compatible material, be in good condition, and have a secure lid.
- **Label Container:** Clearly label the waste container with the chemical name ("**cis-Tranexamic acid-13C2,15N**") and any other information required by your institution.
- **Avoid Sewer Disposal:** Do not dispose of **cis-Tranexamic acid-13C2,15N** down the drain.^[2] Its high water solubility means it can easily enter aquatic systems.
- **Store Securely:** Store the sealed waste container in a designated and secure area, away from incompatible materials, until it is collected for disposal.
- **Arrange for Pickup:** Contact your EHS office to arrange for the pickup and disposal of the chemical waste. Follow their specific procedures for waste handover.

Logical Relationship of Safety and Disposal

The following diagram illustrates the relationship between the chemical's properties, the necessary safety precautions, and the resulting disposal procedures.



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Relationship between Properties, Safety, and Disposal

By understanding the properties of **cis-Tranexamic acid-13C2,15N**, appropriate safety measures can be implemented, which in turn dictate the correct disposal pathway. This integrated approach ensures a safe and compliant laboratory environment.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
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